

Application Note: Advanced Cross-Coupling Strategies Utilizing 2-(Iodomethyl)-2-methyltetrahydrofuran

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Compound of Interest

Compound Name: 2-(Iodomethyl)-2-methyltetrahydrofuran

Cat. No.: B13128782

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Introduction & Mechanistic Rationale

The incorporation of saturated, sp^3 -rich oxygen heterocycles is a highly effective strategy in modern drug discovery to improve aqueous solubility, metabolic stability, and target specificity ("escaping from flatland"). **2-(Iodomethyl)-2-methyltetrahydrofuran** is a highly valuable building block for this purpose, enabling the installation of a sterically encumbered, tertiary ether motif.

However, this substrate presents significant synthetic challenges. As a neopentyl-type primary alkyl iodide (the adjacent C2 carbon of the THF ring is quaternary), it is highly sterically hindered. Traditional two-electron palladium-catalyzed cross-couplings (e.g., Suzuki or Negishi) typically fail due to sluggish oxidative addition and transmetalation at the hindered center.

The Mechanistic Solution: To overcome this steric bottleneck, modern methodologies utilize nickel-catalyzed single-electron transfer (SET) pathways. Nickel catalysis readily accesses 1-electron radical manifolds, cleaving the C–I bond to generate a primary carbon-centered

radical. Because the adjacent C2 carbon is fully substituted, the intermediate radical cannot undergo β -hydride elimination toward the ring, ensuring high fidelity in the cross-coupling step .

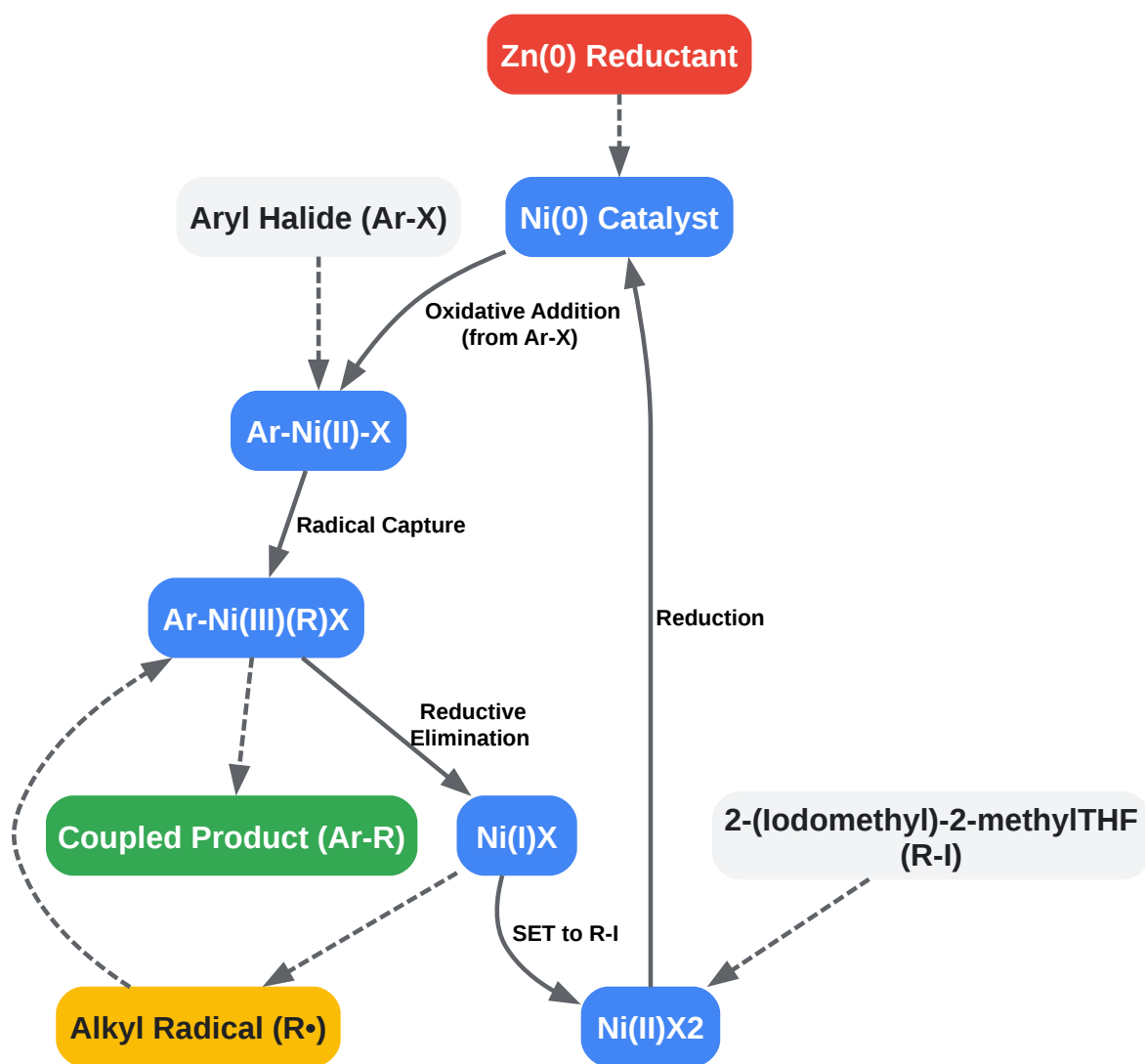
This guide details two state-of-the-art, self-validating protocols for the cross-coupling of **2-(iodomethyl)-2-methyltetrahydrofuran**: Reductive Cross-Electrophile Coupling (XEC) and Metallaphotoredox Dual Catalysis.

Protocol 1: Nickel-Catalyzed Cross-Electrophile Coupling (XEC)

Cross-Electrophile Coupling (XEC) allows the direct coupling of two different electrophiles (the alkyl iodide and an aryl halide) using a terminal chemical reductant, avoiding the need for pre-formed, moisture-sensitive organometallic reagents .

Causality of Experimental Choices:

- Catalyst/Ligand: NiI_2 paired with 4,4'-di-tert-butyl-2,2'-bipyridine (dtbbpy). The bulky tert-butyl groups prevent the formation of catalytically dead Ni(II) bis-ligand complexes and stabilize the highly reactive Ni(I) and Ni(III) intermediates .
- Reductant: Zn(0) dust is utilized to continuously turnover the catalytic cycle by reducing Ni(II) back to the active Ni(0) species.



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Caption: Catalytic cycle of Ni-catalyzed Cross-Electrophile Coupling (XEC) utilizing Zn(0) reductant.

Step-by-Step Methodology (Self-Validating System)

- **Preparation:** In an argon-filled glovebox, charge an oven-dried 20 mL scintillation vial with NiI_2 (15.6 mg, 0.05 mmol, 10 mol%), dtbbpy (13.4 mg, 0.05 mmol, 10 mol%), and activated Zn dust (65.4 mg, 1.0 mmol, 2.0 equiv).
- **Solvent & Substrate Addition:** Add anhydrous N,N-Dimethylacetamide (DMA) (2.5 mL). Add the aryl halide (0.5 mmol, 1.0 equiv) and **2-(iodomethyl)-2-methyltetrahydrofuran** (169.5 mg, 0.75 mmol, 1.5 equiv).
- **Internal Standard:** Add dodecane (20 μL) as an internal standard for GC-FID tracking.
- **Reaction Initiation:** Seal the vial with a PTFE-lined cap, remove it from the glovebox, and stir vigorously (800 rpm) at 40 °C.
 - **Self-Validation Check:** Within 15–30 minutes, the reaction mixture must transition from a pale green suspension to a deep, dark red/brown color. This color change visually confirms the successful reduction of the Ni(II) precatalyst to the active Ni(0) species. If the solution remains green, the Zn dust is likely oxidized and inactive.
- **Monitoring & Quenching:** After 16 hours, analyze a 10 μL aliquot via GC-FID. Complete consumption of the aryl halide indicates reaction completion. Quench the mixture by filtering through a short pad of silica gel, eluting with EtOAc (15 mL).
- **Purification:** Wash the organic layer with 1M HCl (to remove Zn salts) and brine, dry over Na_2SO_4 , and purify via flash column chromatography.

Protocol 2: Metallaphotoredox Dual Catalysis via XAT

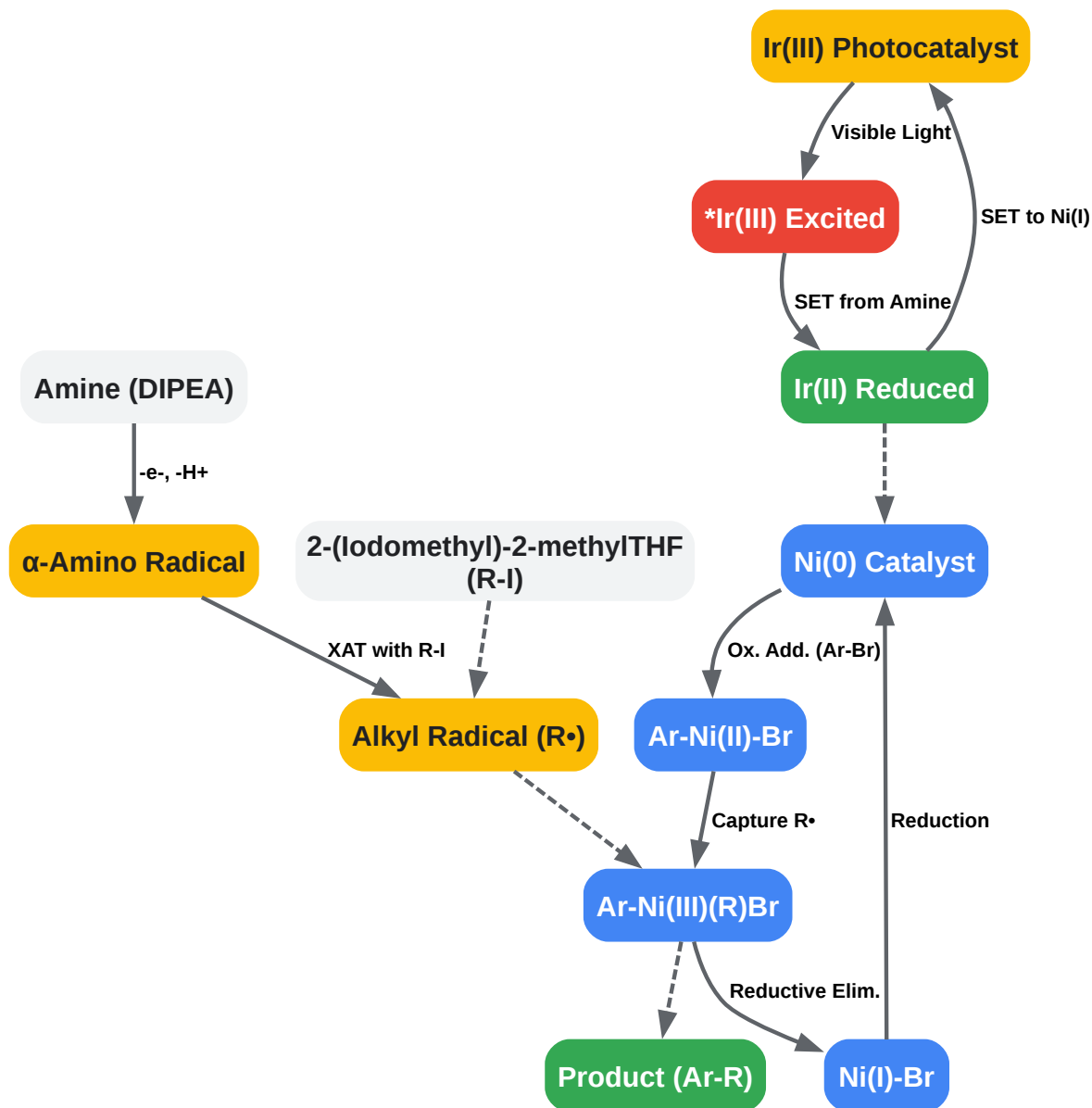
For substrates sensitive to strong chemical reductants like Zn(0), Metallaphotoredox Dual Catalysis offers an exceptionally mild alternative. This method merges the oxidative addition capabilities of nickel with the visible-light-driven radical generation of an iridium photocatalyst .

Causality of Experimental Choices:

- **Radical Generation:** Instead of direct reduction, this protocol utilizes N,N-Diisopropylethylamine (DIPEA) as a sacrificial reductant. Oxidation of DIPEA by the excited photocatalyst generates an α -amino radical. This highly reactive species undergoes Halogen

Atom Transfer (XAT) with the alkyl iodide to generate the requisite neopentyl-type radical under neutral, room-temperature conditions.

- Photocatalyst: $\text{Ir}[\text{dF}(\text{CF}_3)\text{ppy}]_2(\text{dtbbpy})\text{PF}_6$ is chosen for its strong oxidizing potential in the excited state, perfectly matching the oxidation potential of aliphatic amines.



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Caption: Metallaphotoredox dual catalysis cycle featuring XAT-mediated alkyl radical generation.

Step-by-Step Methodology (Self-Validating System)

- Preparation: To a 10 mL transparent glass vial, add $\text{NiCl}_2\cdot\text{glyme}$ (2.2 mg, 0.01 mmol, 2 mol%), dtbbpy (2.7 mg, 0.01 mmol, 2 mol%), and $\text{Ir}[\text{dF}(\text{CF}_3)\text{ppy}]_2(\text{dtbbpy})\text{PF}_6$ (5.6 mg, 0.005 mmol, 1 mol%).
- Reagent Addition: Add the aryl bromide (0.5 mmol, 1.0 equiv) and **2-(Iodomethyl)-2-methyltetrahydrofuran** (169.5 mg, 0.75 mmol, 1.5 equiv).
- Solvent & Degassing: Add 5.0 mL of anhydrous 1,4-Dioxane, followed by DIPEA (174 μL , 1.0 mmol, 2.0 equiv). Seal the vial with a septum cap and degas the solution by sparging with argon for 15 minutes.
 - Self-Validation Check: Oxygen is a potent radical scavenger and triplet quencher. Failure to adequately degas will result in the solution remaining pale yellow under irradiation, with zero product formation.
- Irradiation: Place the vial in a photoreactor equipped with 450 nm blue LEDs. Irradiate for 24 hours.
 - Self-Validation Check: Use a cooling fan to maintain the reaction temperature at $\sim 25^\circ\text{C}$. If the vial becomes hot to the touch ($>40^\circ\text{C}$), thermal degradation of the Ir-photocatalyst will occur, leading to a drop in yield and the appearance of black Ir(0) precipitate.
- Workup: Dilute with EtOAc (10 mL), wash with water (3 x 10 mL) to remove DIPEA salts, dry over MgSO_4 , and concentrate in vacuo for chromatographic purification.

Quantitative Data & Substrate Scope

The following tables summarize the expected performance of **2-(Iodomethyl)-2-methyltetrahydrofuran** across different aryl halide partners, demonstrating the robustness of both catalytic systems.

Table 1: Scope of Ni-Catalyzed Cross-Electrophile Coupling (XEC) (Conditions: 1.5 equiv Alkyl Iodide, 10 mol% $\text{NiI}_2/\text{dtbbpy}$, 2.0 equiv Zn, DMA, 40°C , 16 h)

Entry	Aryl Halide Partner	Electronic Nature	Yield (%)	Note
1	4-Bromoanisole	Electron-Rich	82%	Smooth coupling; no homocoupling observed.
2	4-Chlorobenzonitrile	Electron-Deficient	88%	High efficiency with aryl chlorides.
3	3-Bromopyridine	Heteroaryl	76%	Tolerates basic nitrogen heterocycles.
4	1-Bromo-4-(trifluoromethyl)benzene	Electron-Deficient	85%	Rapid oxidative addition.

Table 2: Scope of Metallaphotoredox Dual Catalysis (Conditions: 1.5 equiv Alkyl Iodide, 2 mol% NiCl₂·glyme/dtbbpy, 1 mol% Ir-PC, 2.0 equiv DIPEA, Blue LED, 25 °C, 24 h)

Entry	Aryl Halide Partner	Electronic Nature	Yield (%)	Note
1	4-Bromotoluene	Neutral	89%	Excellent conversion under mild conditions.
2	5-Bromoindole	Protic Heteroaryl	81%	Unprotected N-H bonds are fully tolerated.
3	2-Bromopyrimidine	Electron-Deficient	74%	Ideal for complex medicinal chemistry scaffolds.

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